

Personal protective equipment for handling 3',4'-Dimethoxyflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dimethoxyflavone

Cat. No.: B191118

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Essential Safety and Handling Guide for 3',4'-Dimethoxyflavone

This guide provides crucial safety protocols and logistical information for the handling and disposal of **3',4'-Dimethoxyflavone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Chemical and Physical Properties

A summary of key quantitative data for **3',4'-Dimethoxyflavone** is presented below.

Property	Value
CAS Number	4143-62-8[1][2][3]
Molecular Formula	C ₁₇ H ₁₄ O ₄ [2][3]
Molecular Weight	282.29 g/mol [2]
Appearance	White to off-white powder
Purity	≥97%[3]
Solubility	Soluble in DMSO (≥20 mg/mL)
Storage Temperature	Room temperature (10°C - 25°C)[2]

Hazard Identification and Safety Information

3',4'-Dimethoxyflavone is classified as acutely toxic if swallowed. It is essential to understand and mitigate the risks associated with its handling.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	GHS06	Danger	H301: Toxic if swallowed[2]

Precautionary Statements

A series of precautionary steps must be followed to ensure safe handling.[2]

Category	Code	Statement
Prevention	P264	Wash face, hands and any exposed skin thoroughly after handling.[4]
P270	Do not eat, drink or smoke when using this product.[5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][4]	
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2]
Storage	P405	Store locked up.[4]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[6]

Operational Plan: Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate PPE are the most effective ways to minimize exposure risk.

Engineering Controls

- Ventilation: Always handle **3',4'-Dimethoxyflavone** in a well-ventilated area.[\[4\]](#)[\[6\]](#) A chemical fume hood is recommended for procedures that may generate dust.

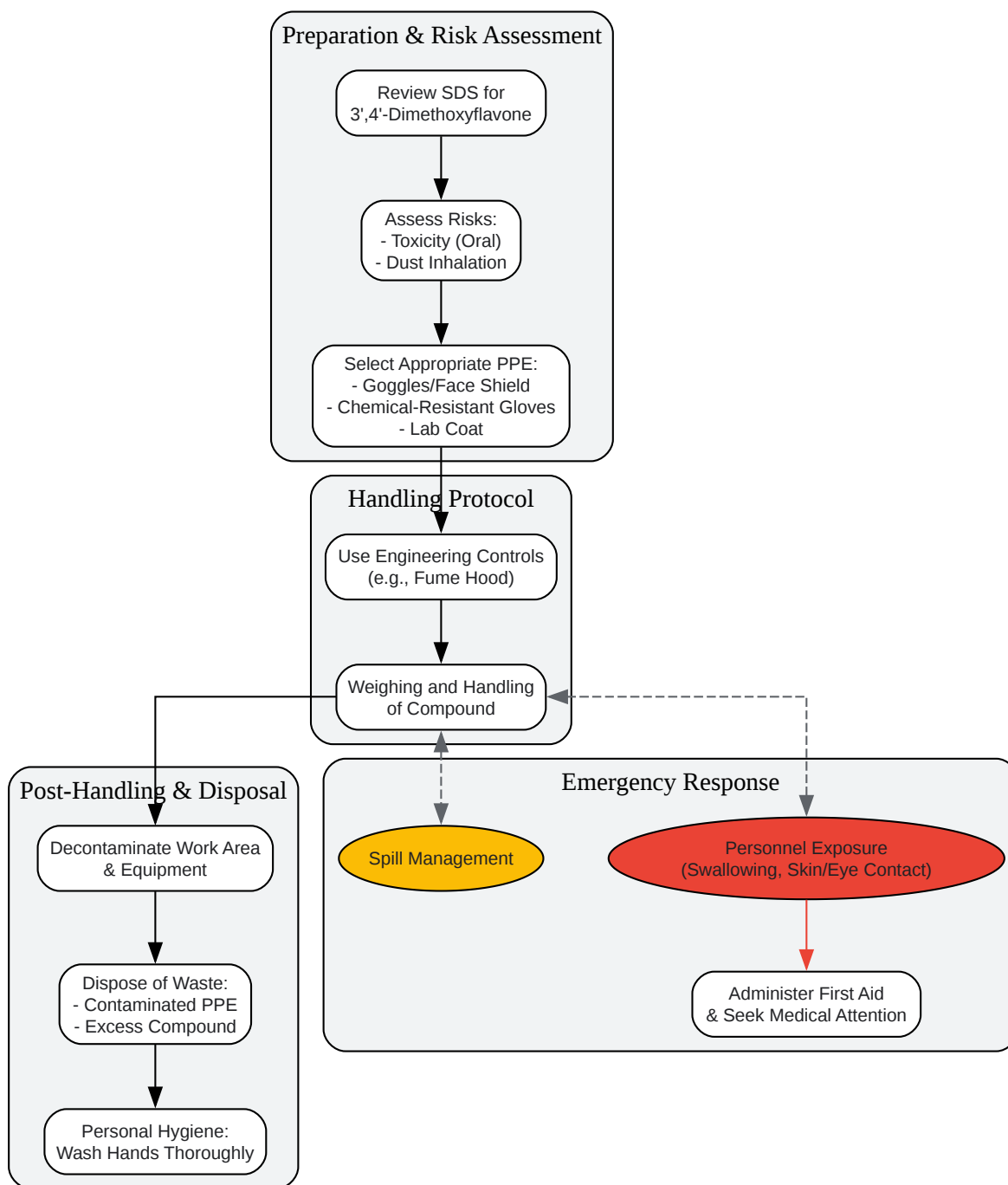
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#) A face shield should be used in situations where splashing is a risk.[\[7\]](#)[\[8\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[\[4\]](#) It is advisable to establish a regular replacement schedule to ensure gloves are renewed before they are permeated by the chemical.[\[9\]](#)
 - Lab Coat/Gown: A lab coat or protective gown should be worn to prevent skin contact.[\[4\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[4\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled.[\[5\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[4\]](#)



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Caption: Workflow for the safe handling of **3',4'-Dimethoxyflavone**.

First Aid Measures

In case of exposure, follow these first aid protocols immediately.[4]

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[5]
Inhalation	Move victim to fresh air and keep at rest in a comfortable position for breathing. Seek medical attention if you feel unwell.[4]
Skin Contact	Remove contaminated clothing. Wash skin immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[4]

Storage and Disposal Plan

Storage

- Store in a well-ventilated, dry place, keeping the container tightly closed.[4][6]
- The recommended storage temperature is between 10°C and 25°C.[2]
- Store in a locked-up area, inaccessible to unauthorized personnel.[4]

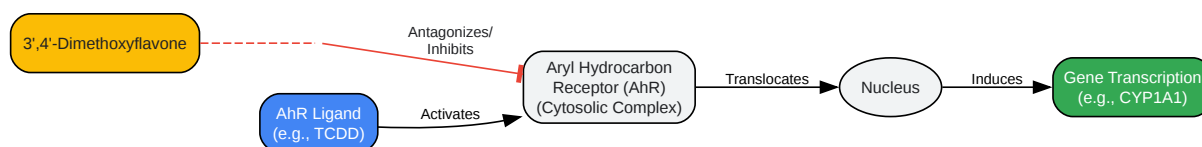
Disposal

- Dispose of **3',4'-Dimethoxyflavone** and any contaminated materials (e.g., gloves, weighing paper) through an approved waste disposal facility.[4][6]

- Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the chemical to enter the environment.

Biological Activity and Research Context

3',4'-Dimethoxyflavone is noted for its biological activities, which include acting as a competitive antagonist of the Aryl Hydrocarbon Receptor (AhR).[3] This activity inhibits the AhR-mediated induction of the CYP1A1 enzyme. Its role as an antioxidant, anti-inflammatory, and neuroprotective agent is also under investigation.[10] Understanding these properties is crucial for designing experiments and interpreting results, but does not replace the need for stringent safety measures.



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Caption: Antagonistic effect of **3',4'-Dimethoxyflavone** on the AhR pathway.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3',4'-Dimethoxyflavone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b191118#personal-protective-equipment-for-handling-3-4-dimethoxyflavone>]

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